

What is the CAS number for 1-Cyclopentyl-4-iodobenzene?

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-iodobenzene

Cat. No.: B15322711

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Technical Data Sheet: 1-Cyclopentyl-4-iodobenzene

CAS Number: 92316-59-1

This document provides a concise technical overview of **1-Cyclopentyl-4-iodobenzene**, a halogenated aromatic compound. Due to its nature as a specialized research chemical, publicly available data is limited. This guide summarizes the available information and provides a general context for its potential applications in organic synthesis.

Chemical Identity and Properties

A summary of the key identifiers and basic properties for **1-Cyclopentyl-4-iodobenzene** is presented in Table 1.

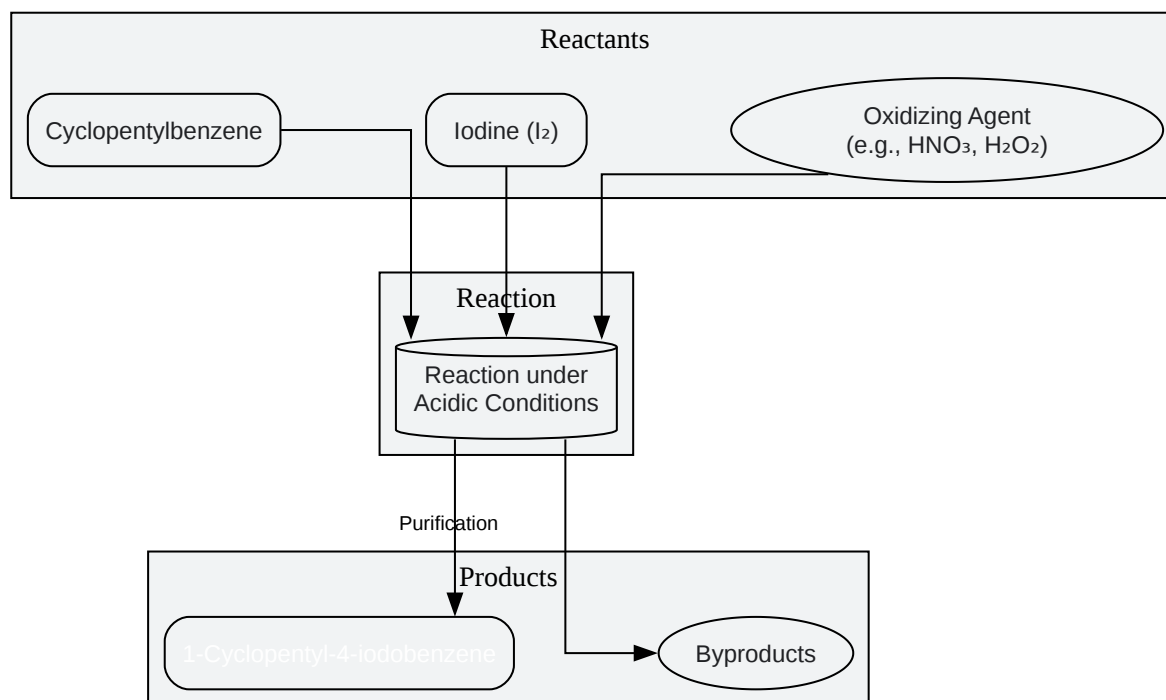
| Property | Value | Source |
|-------------------|-----------------------------------|--------|
| CAS Number | 92316-59-1 | [1] |
| Molecular Formula | C ₁₁ H ₁₃ I | [1] |
| Synonyms | Benzene, 1-cyclopentyl-4-iodo- | [1] |

Note: Detailed physicochemical properties such as melting point, boiling point, density, and spectral data (NMR, IR, Mass Spectrometry) for **1-Cyclopentyl-4-iodobenzene** are not readily available in public databases.

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-Cyclopentyl-4-iodobenzene** is not documented in readily accessible scientific literature. However, its synthesis can be conceptually approached through established methods for the iodination of aromatic compounds.

One plausible synthetic route involves the direct iodination of cyclopentylbenzene. The general workflow for such a reaction is depicted in the diagram below. It is important to note that iodination of benzene derivatives often requires an oxidizing agent to facilitate the reaction, as iodine itself is the least reactive of the halogens. The reaction with hydroiodic acid (HI) is reversible, and an oxidizing agent is necessary to remove HI and drive the reaction to completion.



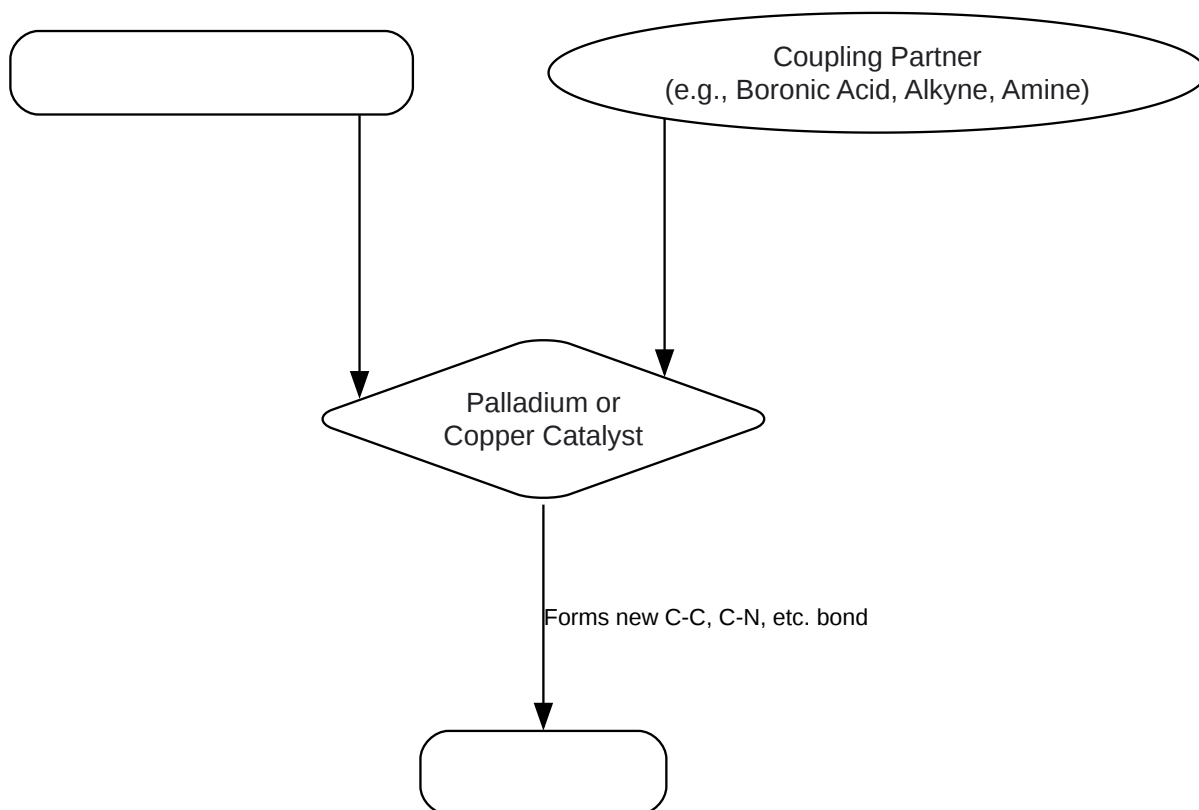
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Figure 1: Conceptual workflow for the synthesis of **1-Cyclopentyl-4-iodobenzene**.

Applications in Research and Development

While specific applications for **1-Cyclopentyl-4-iodobenzene** in drug development or its involvement in signaling pathways are not documented, its structural features suggest its primary utility as an intermediate in organic synthesis.

Aryl iodides are valuable precursors in a variety of metal-catalyzed cross-coupling reactions, which are fundamental to the construction of complex organic molecules, including active pharmaceutical ingredients. The general scheme for such a reaction is illustrated below.



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Figure 2: General scheme of a cross-coupling reaction involving an aryl iodide.

The cyclopentyl moiety can influence the steric and electronic properties of the molecule, potentially offering advantages in the synthesis of novel compounds with specific three-dimensional architectures.

Conclusion

1-Cyclopentyl-4-iodobenzene, identified by CAS number 92316-59-1, is a chemical compound for which detailed experimental and application data is scarce in the public domain. Its primary foreseeable role is that of a synthetic intermediate, particularly in the realm of metal-catalyzed cross-coupling reactions. Researchers and drug development professionals interested in utilizing this compound would likely need to undertake their own process development and biological screening to establish its properties and potential applications.

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References

- 1. chembk.com [chembk.com]
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